

C.I. Solvent Blue 67: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Solvent Blue 67

Cat. No.: B1172419

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This technical guide provides an in-depth analysis of the molecular and chemical properties of C.I. **Solvent Blue 67**, a synthetic dye with applications spanning various industrial and scientific fields.

Molecular Structure and Identification

C.I. **Solvent Blue 67** is authoritatively classified as a sulfonated copper phthalocyanine. While some sources have erroneously identified it with other dye classes, the consistent designation in chemical and dye manufacturing literature points to a copper (II) complex of a sulfonated phthalocyanine macrocycle. The CAS number for C.I. **Solvent Blue 67** is 12226-78-7.[1][2]

Commercially available C.I. **Solvent Blue 67** is typically not a single chemical entity but rather a mixture of isomers with varying degrees of sulfonation. The sulfonation process can result in mono-, di-, tri-, and tetrasulfonated phthalocyanine molecules. The representative structure is often depicted as the tetrasulfonated form. One cited molecular formula for a component of this dye is $C_{32}H_{16}CuN_8Na_4O_{12}S_4$, corresponding to the tetrasodium salt of copper phthalocyanine tetrasulfonic acid.[3]

The core structure consists of a planar copper phthalocyanine molecule, a complex of copper with four isoindole units linked by nitrogen atoms to form a macrocyclic ring. This large aromatic system is responsible for the dye's intense blue color. The sulfonic acid groups ($-SO_3H$) or their sodium salts ($-SO_3Na$) are attached to the peripheral benzene rings of the

phthalocyanine structure. These groups significantly increase the molecule's polarity and solubility in more polar solvents compared to the parent copper phthalocyanine.

Below is a DOT language representation of the idealized molecular structure of tetrasulfonated copper phthalocyanine, a primary component of C.I. **Solvent Blue 67**.

Caption: Molecular structure of tetrasulfonated copper phthalocyanine.

Physicochemical Properties

The following table summarizes key quantitative data for C.I. **Solvent Blue 67**. It is important to note that as a commercial mixture, some properties may vary between batches and manufacturers.

Property	Value
CAS Number	12226-78-7
Chemical Class	Phthalocyanine
Appearance	Greenish-blue powder
Melting Point	222 °C
Light Fastness (PS)	5
Heat Resistance (PS)	260 °C
Solubility in Water	< 0.18 mg/L (20°C)
Solubility (Butyl Cellosolve)	200 g/L
Solubility (Acetone)	150 g/L
Solubility (Methyl Ethyl Ketone)	200 g/L
Solubility (Diacetone Alcohol)	100 g/L

Experimental Protocols

Synthesis

The synthesis of C.I. **Solvent Blue 67** involves the sulfonation of copper phthalocyanine. A general procedure is outlined in historical patents and chemical literature.

Protocol: Sulfonation of Copper Phthalocyanine

- **Reaction Setup:** Copper phthalocyanine is added to an excess of oleum (fuming sulfuric acid, typically 15-25%) at a controlled elevated temperature, often in the range of 170-175 °C. The weight ratio of oleum to copper phthalocyanine is approximately 10:1.
- **Catalysis:** A catalyst, such as mercuric sulfate, may be added to the mixture to facilitate the reaction.
- **Reaction Conditions:** The mixture is heated for a defined period, for example, two hours, to allow for the sulfonation of the aromatic rings. The degree of sulfonation is controlled by reaction time, temperature, and the concentration of the oleum.
- **Quenching and Precipitation:** The reaction mixture is then cooled and carefully diluted with a large volume of water. This quenching step causes the sulfonated product to precipitate.
- **Neutralization and Isolation:** The pH of the resulting slurry is adjusted to approximately 8, and the dye is then isolated, often as its sodium salt, through filtration and drying.

Analytical Characterization

The analysis of sulfonated copper phthalocyanines like C.I. **Solvent Blue 67** often requires techniques that can separate and identify the components of the complex mixture.

Protocol: Ion-Pair Chromatography

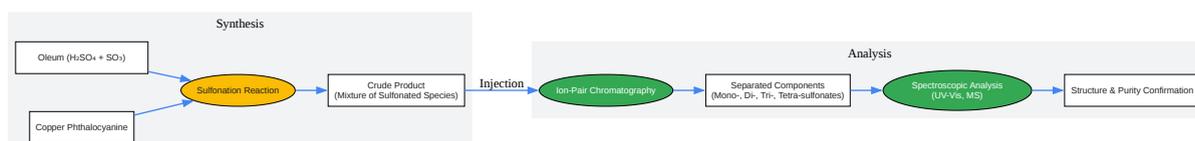
Ion-pair reversed-phase chromatography is a powerful method for analyzing the composition of sulfonated phthalocyanine dyes.

- **Mobile Phase Preparation:** An aqueous mobile phase is prepared containing an ion-pairing agent, such as a quaternary ammonium salt (e.g., cetyltrimethylammonium bromide), and a buffer to control pH. An organic modifier, such as acetonitrile or methanol, is also included.
- **Stationary Phase:** A C18 reversed-phase HPLC column is typically used.

- **Sample Preparation:** The dye sample is dissolved in a suitable solvent, filtered, and injected into the chromatograph.
- **Separation:** The components of the dye mixture are separated based on their degree of sulfonation. The retention time generally increases as the number of sulfonate groups decreases. For instance, the tetrasulfonated species will elute first, followed by the tri-, di-, and monosulfonated species.
- **Detection:** A UV-Vis detector is used to monitor the column effluent at a wavelength corresponding to the absorption maximum of the dye.

Logical Relationships in Analysis

The analytical workflow for characterizing C.I. **Solvent Blue 67** involves a logical progression from initial synthesis to detailed compositional analysis. The following diagram illustrates this relationship.



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Caption: Workflow for the synthesis and analysis of C.I. **Solvent Blue 67**.

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